

# An In-depth Technical Guide to 4-(Dibromomethyl)-3-methoxybenzonitrile

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## Compound of Interest

Compound Name: 4-(Dibromomethyl)-3-methoxybenzonitrile

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## Introduction

**4-(Dibromomethyl)-3-methoxybenzonitrile** is a key chemical intermediate with the IUPAC name **4-(dibromomethyl)-3-methoxybenzonitrile**.<sup>[1]</sup> It is a crucial building block in the synthesis of various organic molecules, most notably in the pharmaceutical industry for the preparation of the non-steroidal mineralocorticoid receptor antagonist, Finerenone.<sup>[2]</sup> This technical guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a focus on experimental details and data presentation for a scientific audience.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-(Dibromomethyl)-3-methoxybenzonitrile** is presented in the table below.

Property	Value	Source
IUPAC Name	4-(dibromomethyl)-3-methoxybenzonitrile	[1]
CAS Number	914106-35-7	[1]
Molecular Formula	C <sub>9</sub> H <sub>7</sub> Br <sub>2</sub> NO	[3][4]
Molecular Weight	304.97 g/mol	[3]
Appearance	White to off-white solid	
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)	
SMILES	<chem>COC1=C(C=CC(=C1)C#N)C(Br)Br</chem>	[1]
InChI	InChI=1S/C9H7Br2NO/c1-13-8-4-6(5-12)2-3-7(8)9(10)11/h2-4,9H,1H3	[1]
InChIKey	FBRXOMHTCUKJMI-UHFFFAOYSA-N	[1]

## Synthesis of 4-(Dibromomethyl)-3-methoxybenzonitrile

The primary synthetic route to **4-(Dibromomethyl)-3-methoxybenzonitrile** involves the radical bromination of 4-methyl-3-methoxybenzonitrile.

## Experimental Protocol: Bromination of 4-methyl-3-methoxybenzonitrile

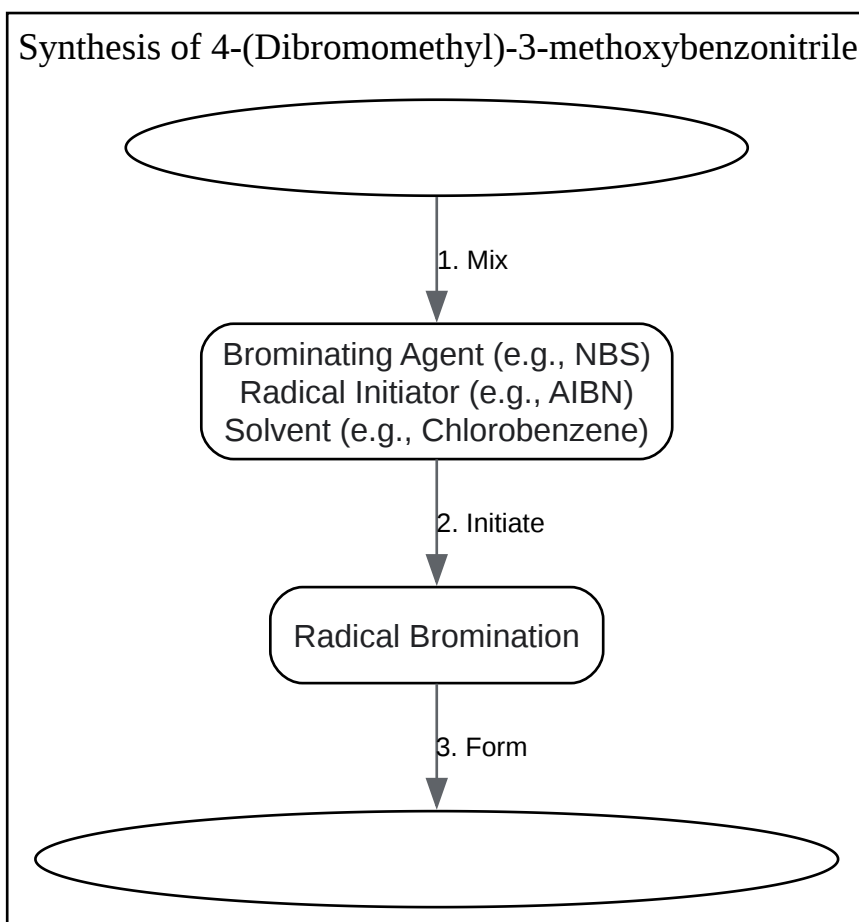
This protocol describes the conversion of 4-methyl-3-methoxybenzonitrile to **4-(Dibromomethyl)-3-methoxybenzonitrile**.

Materials:

- 4-methyl-3-methoxybenzonitrile
- Brominating agent (e.g., N-bromosuccinimide (NBS))
- Radical initiator (e.g., azobisisobutyronitrile (AIBN) or benzoyl peroxide)
- Solvent (e.g., chlorobenzene, carbon tetrachloride)

Procedure:

- In a reaction vessel, dissolve 4-methyl-3-methoxybenzonitrile in a suitable solvent such as chlorobenzene.
- Add the brominating agent, such as N-bromosuccinimide, to the mixture.
- Introduce a radical initiator, for instance, AIBN, to start the reaction.
- Heat the reaction mixture and maintain it at reflux for a specified duration to ensure the completion of the dibromination.
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove any solid by-products.
- Wash the filtrate with water and then with a brine solution.
- Dry the organic layer over a suitable drying agent (e.g., anhydrous sodium sulfate).
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the crude **4-(Dibromomethyl)-3-methoxybenzonitrile** using a suitable technique, such as recrystallization or column chromatography.



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Synthesis of **4-(Dibromomethyl)-3-methoxybenzonitrile**.

## Role in the Synthesis of Finerenone

**4-(Dibromomethyl)-3-methoxybenzonitrile** is a critical intermediate in the manufacturing of Finerenone. It is converted to 4-formyl-3-methoxybenzonitrile through hydrolysis.[2]

## Experimental Protocol: Hydrolysis to 4-formyl-3-methoxybenzonitrile

This protocol outlines the hydrolysis of **4-(Dibromomethyl)-3-methoxybenzonitrile**.

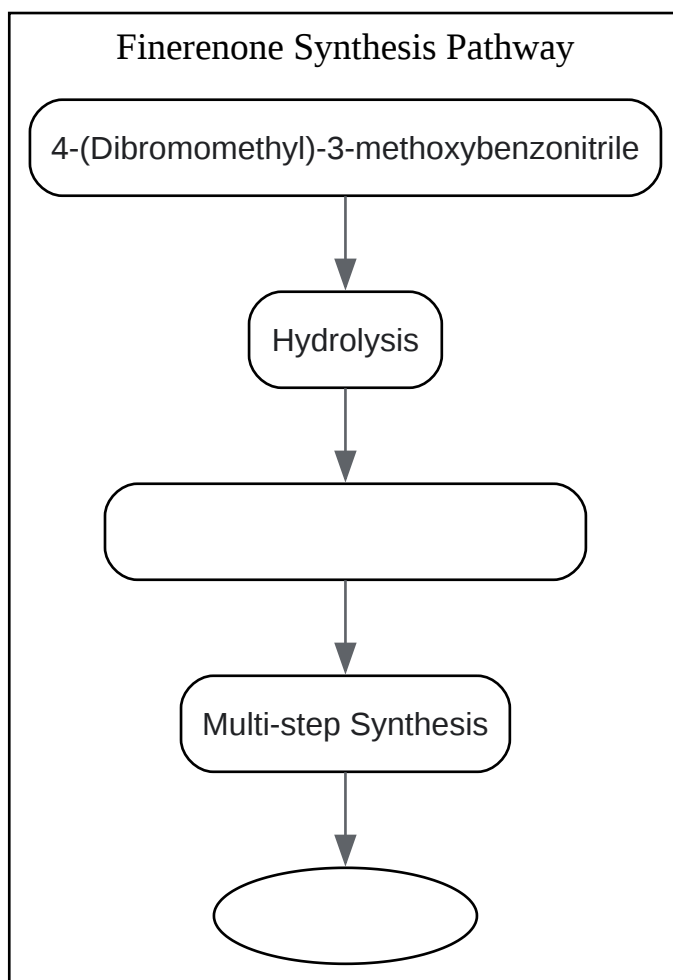
Materials:

- **4-(Dibromomethyl)-3-methoxybenzonitrile**

- Water
- Solvent (e.g., dimethylformamide, dimethylacetamide, N-methylpyrrolidone)

Procedure:

- Dissolve **4-(Dibromomethyl)-3-methoxybenzonitrile** in a suitable solvent like dimethylformamide.
- Add water to the reaction mixture.
- Heat the mixture to facilitate the hydrolysis reaction.
- Monitor the reaction progress until completion.
- Upon completion, cool the reaction mixture.
- Extract the product, 4-formyl-3-methoxybenzonitrile, using a suitable organic solvent.
- Wash and dry the organic extract.
- Remove the solvent to obtain the crude product.
- Purify the 4-formyl-3-methoxybenzonitrile, typically through crystallization, to achieve high purity (>99%).<sup>[5]</sup>



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Role in Finerenone Synthesis.

## Other Potential Applications

While the primary application of **4-(Dibromomethyl)-3-methoxybenzonitrile** is in pharmaceutical synthesis, preliminary research suggests its potential in other areas, although extensive quantitative data is not yet available.

- **Medicinal Chemistry:** Derivatives of this compound have been investigated for their potential as anticancer and antimicrobial agents.[3]
- **Materials Science:** There is interest in exploring its use in the development of organic light-emitting diodes (OLEDs) and as a comonomer in polymer synthesis.[3]

Further research is required to fully characterize the efficacy and establish detailed experimental protocols for these applications.

## Conclusion

**4-(Dibromomethyl)-3-methoxybenzonitrile** is a valuable and versatile chemical intermediate. Its well-established role in the synthesis of Finerenone underscores its importance in the pharmaceutical industry. The synthetic protocols provided in this guide offer a foundation for its preparation and utilization in a laboratory setting. While other applications in medicinal chemistry and materials science are emerging, they represent areas ripe for further investigation to uncover the full potential of this compound.

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## References

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